

Essential Safety and Operational Guide for 2-Methoxybenzyl Alcohol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxybenzyl alcohol

Cat. No.: B043209

[Get Quote](#)

This guide provides immediate, essential safety and logistical information for handling **2-Methoxybenzyl alcohol** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe operational procedures and proper disposal.

Hazard Summary

2-Methoxybenzyl alcohol is classified as a hazardous chemical. It is harmful if swallowed, causes skin irritation, and serious eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^{[1][3]}

GHS Hazard Statements:

- H302: Harmful if swallowed^{[1][2]}
- H315: Causes skin irritation^{[1][2]}
- H319: Causes serious eye irritation^{[1][2]}
- H335: May cause respiratory irritation^{[1][3]}
- H402: Harmful to aquatic life

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **2-Methoxybenzyl alcohol**.

Protection Type	Equipment	Specification
Eye/Face Protection	Safety glasses or chemical safety goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield may be required in certain situations. [2] [4]
Skin Protection	Protective gloves	Wear appropriate protective gloves to prevent skin exposure. [2] [4]
Protective clothing	Wear appropriate protective clothing to prevent skin exposure. [4] [5]	
Respiratory Protection	Vapor respirator	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use. [4] Recommended filter type: ABEK.

Handling and Storage Protocols

Handling:

- Perform handling in a well-ventilated area.[\[2\]](#)
- Use a local exhaust ventilation system if vapor or aerosol will be generated.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[4\]](#)

- Do not eat, drink, or smoke when using this product.[2][3]
- Wash hands and face thoroughly after handling.[2]
- Remove contaminated clothing and wash it before reuse.[2][4]

Storage:

- Keep the container tightly closed.[2][4]
- Store in a cool, dry, and dark place.[2]
- Store away from incompatible materials such as oxidizing agents, acids, acid anhydrides, and acid chlorides.[2][4][5]

Spill and Disposal Procedures

Spill Response:

- Ensure adequate ventilation.[4]
- Use proper personal protective equipment as indicated in the PPE section.[4]
- Absorb the spill using a non-combustible absorbent material such as earth, sand, or vermiculite. Do not use combustible materials like sawdust.[4]
- Collect the absorbed material and place it into a suitable, closed container for disposal.[5]
- Clean the affected area.

Disposal:

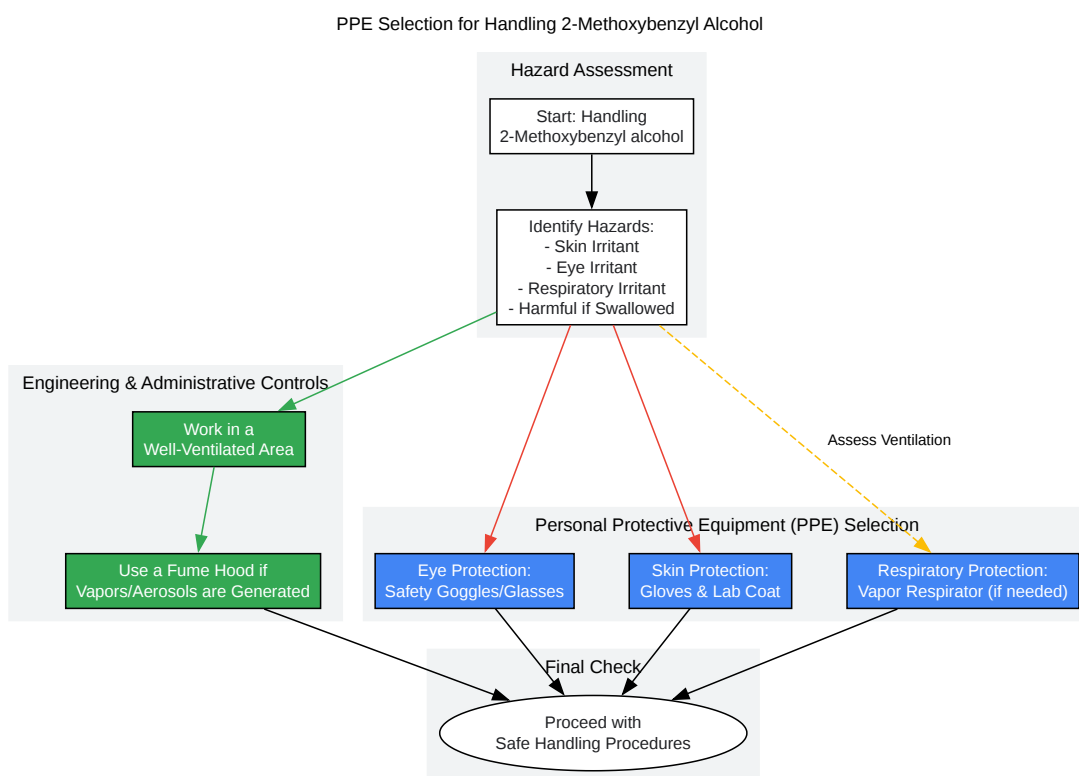
- Dispose of the chemical and its container in accordance with all federal, state, and local regulations.[2]
- It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber system.[2]
- Do not mix with other waste.

- Handle uncleaned containers as you would the product itself.

First Aid Measures

Exposure Route	Procedure
If Inhaled	Remove the person from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[4]
In Case of Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[4]
In Case of Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[4]
If Swallowed	Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[4]

PPE Selection Workflow



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for **2-Methoxybenzyl alcohol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methoxybenzyl alcohol | C₈H₁₀O₂ | CID 69154 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]
- 3. fishersci.com [fishersci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Methoxybenzyl Alcohol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b043209#personal-protective-equipment-for-handling-2-methoxybenzyl-alcohol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com